

# Molecular weight and formula of ethyl cyclobutanecarboxylate

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## Compound of Interest

Compound Name: Ethyl cyclobutanecarboxylate

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## An In-depth Technical Guide to Ethyl Cyclobutanecarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide offers a detailed overview of the chemical and physical properties of **ethyl cyclobutanecarboxylate**, a key organic compound utilized in various synthetic applications, including the development of pharmaceuticals and agrochemicals.<sup>[1]</sup> This document provides essential data, experimental methodologies, and logical workflows to support research and development activities.

## Core Chemical Properties and Data

**Ethyl cyclobutanecarboxylate** is an ester characterized by a cyclobutane ring structure.<sup>[1]</sup> Its molecular formula is  $C_7H_{12}O_2$ .<sup>[1][2][3][4]</sup> The compound's molecular weight is approximately 128.17 g/mol.<sup>[2][4]</sup>

The fundamental physicochemical properties of **ethyl cyclobutanecarboxylate** are collated in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub> [1][2][3]
Molecular Weight	128.17 g/mol [2][4]
Alternate Molecular Weight	128.1690 g/mol
IUPAC Name	ethyl cyclobutanecarboxylate[2]
CAS Registry Number	14924-53-9[3]
Density	0.928 g/mL at 25 °C
Boiling Point	159 °C
Refractive Index	n <sub>20</sub> /D 1.426

## Experimental Protocols

The following section details a standard experimental protocol for the synthesis of **ethyl cyclobutanecarboxylate** via Fischer esterification.

Objective: To synthesize **ethyl cyclobutanecarboxylate** through the acid-catalyzed esterification of cyclobutanecarboxylic acid with ethanol.

Materials:

- Cyclobutanecarboxylic acid
- Absolute ethanol (C<sub>2</sub>H<sub>5</sub>OH)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Saturated sodium bicarbonate solution (NaHCO<sub>3</sub>)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Standard laboratory glassware (round-bottom flask, condenser, separatory funnel, etc.)

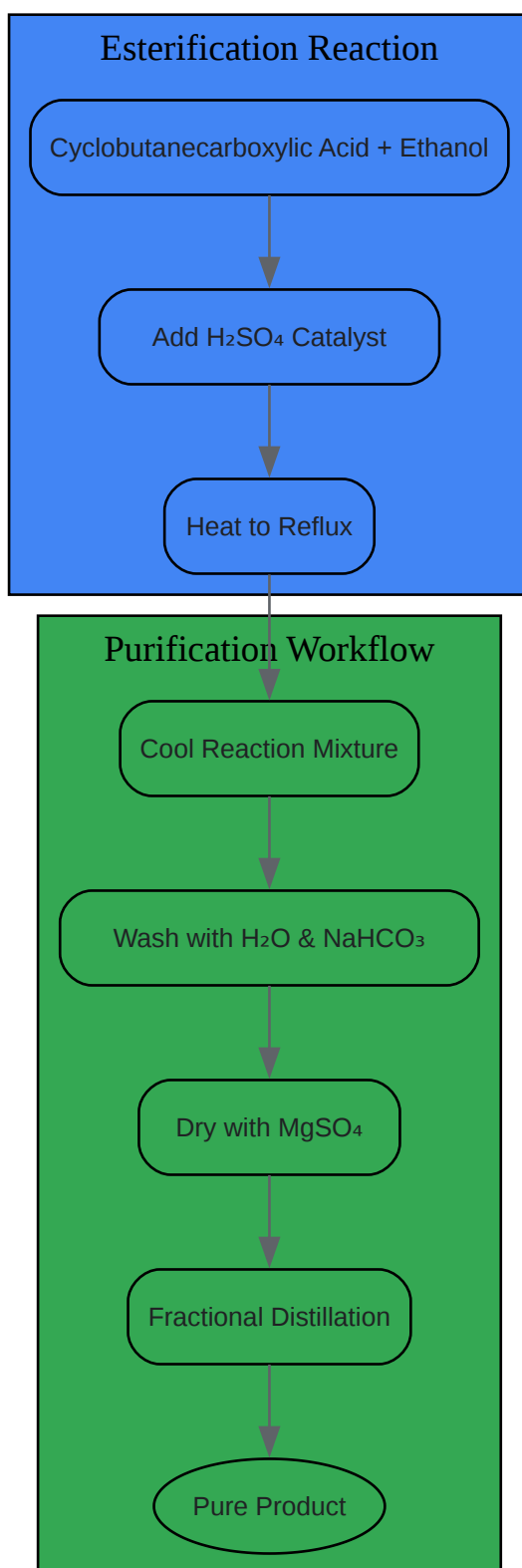
- Heating mantle and distillation apparatus

#### Methodology:

- **Reaction Setup:** In a clean, dry round-bottom flask, combine one molar equivalent of cyclobutanecarboxylic acid with three molar equivalents of absolute ethanol.
- **Catalyst Addition:** While stirring the mixture in an ice bath, slowly add a catalytic amount (e.g., 0.1 molar equivalents) of concentrated sulfuric acid.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle. Maintain reflux for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel.
- **Extraction and Neutralization:** Wash the organic layer sequentially with deionized water, saturated sodium bicarbonate solution to neutralize the excess acid, and finally with brine.
- **Drying:** Transfer the organic layer to an Erlenmeyer flask and dry over anhydrous magnesium sulfate.
- **Purification:** Filter the mixture to remove the drying agent. Purify the resulting crude product by fractional distillation under atmospheric or reduced pressure to obtain pure **ethyl cyclobutanecarboxylate**.

## Visualized Workflows and Pathways

To facilitate a clearer understanding of the processes involved, the following diagrams illustrate the logical steps and relationships in the synthesis of **ethyl cyclobutanecarboxylate**.



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Caption: Workflow for the synthesis and purification of **ethyl cyclobutanecarboxylate**.

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## References

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